

# The Function of TTK21 in the Brain: A Technical Guide

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## Compound of Interest

Compound Name: TTK21

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## Abstract

**TTK21** is a novel small-molecule activator of the CREB-binding protein (CBP) and p300 histone acetyltransferases (HATs), key epigenetic regulators involved in neuronal function, plasticity, and memory. Due to its inability to independently cross the blood-brain barrier, **TTK21** is conjugated with a glucose-derived carbon nanosphere (CSP), forming CSP-**TTK21**, which enables efficient delivery to the brain.[1][2][3] This technical guide provides an in-depth overview of the function of **TTK21** in the central nervous system, summarizing key quantitative data, detailing experimental protocols, and visualizing its mechanism of action and experimental applications. CSP-**TTK21** has demonstrated significant therapeutic potential in preclinical models of neurodegenerative diseases and spinal cord injury by promoting histone acetylation, enhancing gene expression related to synaptic health and neuronal regeneration, and improving cognitive and motor functions.[1][4]

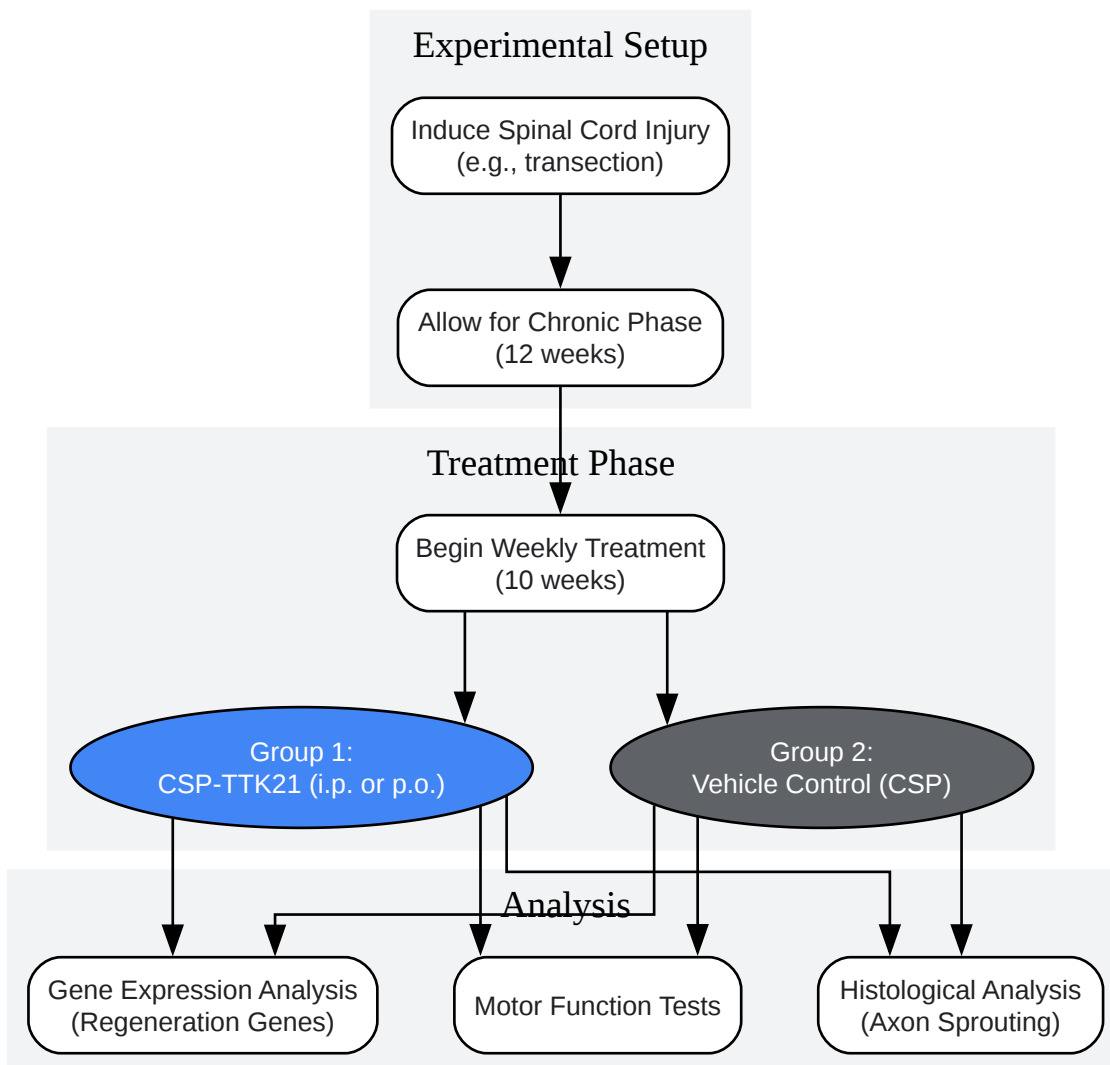
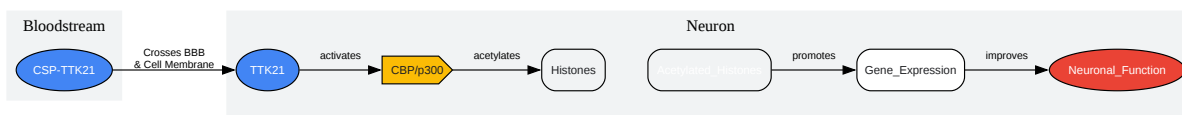
## Core Mechanism of Action

**TTK21** functions as a specific activator of the CBP/p300 family of histone acetyltransferases.[5] These enzymes play a crucial role in chromatin remodeling by adding acetyl groups to histone proteins, which generally leads to a more open chromatin structure and facilitates gene transcription.[6] In the brain, CBP/p300 are pivotal for processes such as neurogenesis, synaptic plasticity, and memory formation.[6][7] The activation of CBP/p300 by **TTK21**

enhances the acetylation of histones, particularly H3 and H4, thereby promoting the transcription of genes associated with neuronal health and regeneration.[1][4]

## Signaling Pathway and Molecular Interactions

The primary molecular action of **TTK21** is the direct activation of CBP and p300 enzymatic activity. This leads to increased acetylation of histone tails, a key epigenetic modification for transcriptional activation. The downstream effects include the upregulation of genes involved in synaptic plasticity, neurogenesis, and axonal growth. In pathological conditions, such as Alzheimer's disease, CSP-**TTK21** has been shown to restore the expression of plasticity-related proteins and upregulate genes in the Wnt signaling pathway, while downregulating inflammatory genes.[1]



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